

Acidity and pKa of 2-Mercaptopropionic acid's thiol and carboxyl groups

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Compound of Interest

Compound Name: 2-Mercaptopropionic acid

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An In-depth Technical Guide on the Acidity and pKa of **2-Mercaptopropionic Acid's** Thiol and Carboxyl Groups

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the acidic properties of **2-mercaptopropionic acid**, focusing on the dissociation constants (pKa) of its distinct functional groups: the carboxyl and the thiol moieties. This document includes quantitative data, detailed experimental protocols for pKa determination, and visualizations to elucidate the acid-base chemistry of this bifunctional molecule.

Introduction to 2-Mercaptopropionic Acid

2-Mercaptopropionic acid, also known as thiolactic acid, is an organosulfur compound featuring both a carboxylic acid and a thiol group.^{[1][2][3][4]} This bifunctional nature makes it a valuable molecule in various scientific and industrial applications, including pharmaceuticals, as a capping agent for nanoparticles, and in the synthesis of other organic compounds.^{[5][6][7]} Understanding the acidity and the pKa values of its functional groups is critical for its application in these fields, as it dictates the molecule's charge state, reactivity, and interaction with other molecules at a given pH.

Acidity and pKa Values

The presence of two ionizable protons, one on the carboxyl group (-COOH) and one on the thiol group (-SH), means that **2-mercaptopropionic acid** has two distinct pKa values. The carboxylic acid is the more acidic of the two functional groups.^[8]

Data Presentation

The experimentally determined and predicted pKa values for **2-mercaptopropionic acid** are summarized in the table below.

Functional Group	pKa Value (at 25°C)	Reference
Carboxyl (-COOH)	4.32	^[1] ^[9]
Thiol (-SH)	10.20	^[9]
Predicted (Strongest Acidic)	4.35	^[10]

The lower pKa value of the carboxyl group indicates that it will deprotonate at a lower pH compared to the thiol group. This differential acidity is fundamental to understanding the behavior of **2-mercaptopropionic acid** in solution.

Experimental Protocol: Determination of pKa by Potentiometric Titration

Potentiometric titration is a highly accurate and commonly used method for determining the pKa values of ionizable substances.^[11]^[12]^[13]^[14] The following is a detailed protocol for the determination of the pKa values of **2-mercaptopropionic acid**.

Materials and Reagents:

- **2-Mercaptopropionic acid**
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- Standardized 0.1 M Hydrochloric Acid (HCl) solution
- Potassium Chloride (KCl) for maintaining ionic strength

- Deionized water, purged with nitrogen to remove dissolved CO₂
- Calibrated pH meter with a combination glass electrode
- Magnetic stirrer and stir bar
- Buret (50 mL)
- Beakers (250 mL)
- Pipettes

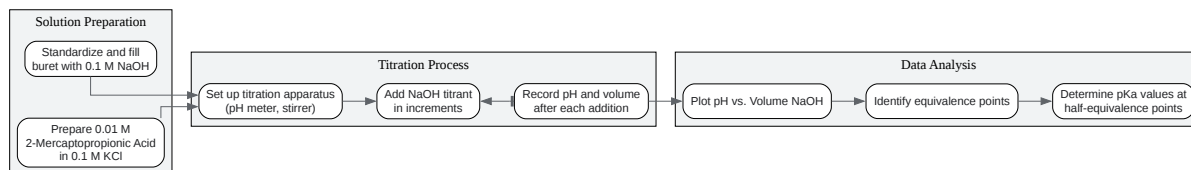
Procedure:

- Preparation of the Analyte Solution:
 - Accurately weigh a sample of **2-mercaptopropionic acid** to prepare a solution of approximately 0.01 M.
 - Dissolve the sample in a known volume of deionized water containing 0.1 M KCl to maintain a constant ionic strength.
- Titration Setup:
 - Place the analyte solution in a 250 mL beaker with a magnetic stir bar.
 - Immerse the calibrated pH electrode in the solution, ensuring the bulb is fully submerged.
 - Begin stirring the solution at a moderate, constant rate.
 - Fill the buret with the standardized 0.1 M NaOH solution.
- Titration Process:
 - Record the initial pH of the **2-mercaptopropionic acid** solution.
 - Add the NaOH titrant in small increments (e.g., 0.5 mL).

- After each addition, allow the pH reading to stabilize and record the pH and the total volume of NaOH added.
- As the pH begins to change more rapidly, decrease the increment volume (e.g., to 0.1 mL or dropwise) to obtain more data points around the equivalence points.
- Continue the titration until the pH has leveled off at a high value (e.g., pH 12).
- Data Analysis:
 - Plot the recorded pH values against the volume of NaOH added to generate a titration curve.
 - The titration of the diprotic **2-mercaptopropionic acid** will show two equivalence points. [\[15\]](#)
 - The first equivalence point corresponds to the complete neutralization of the carboxyl group.
 - The second equivalence point corresponds to the complete neutralization of the thiol group.
 - The pKa values can be determined from the half-equivalence points. The pH at the half-equivalence point is equal to the pKa of the corresponding functional group. [\[16\]](#)
 - pKa1 (Carboxyl): The pH at the point where half of the volume of NaOH required to reach the first equivalence point has been added.
 - pKa2 (Thiol): The pH at the point halfway between the first and second equivalence points.

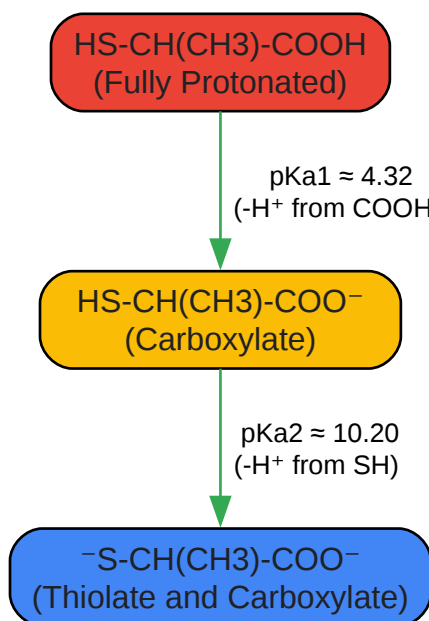
Visualization of Concepts

To further clarify the experimental workflow and the chemical principles, the following diagrams are provided.



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Caption: Experimental workflow for the determination of pKa values of **2-mercaptopropionic acid** by potentiometric titration.



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References

- 1. Buy 2-Mercaptopropionic acid | 79-42-5 [smolecule.com]
- 2. (+-)-2-Mercaptopropionic acid | C₃H₆O₂S | CID 62326 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Mercaptopropanoic acid [webbook.nist.gov]
- 4. CAS 79-42-5: Propanoic acid, 2-mercapto- | CymitQuimica [cymitquimica.com]
- 5. benchchem.com [benchchem.com]
- 6. MERCAPTOPROPIONIC ACID - Ataman Kimya [atamanchemicals.com]
- 7. 2-mercaptpropionic acid, 79-42-5 [thegoodscentcompany.com]
- 8. organic chemistry - which is more acidic thiols or carboxylic acid? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 9. jnfuturechemical.com [jnfuturechemical.com]
- 10. Showing Compound 2-Mercaptopropanoic acid (FDB008120) - FooDB [foodb.ca]
- 11. pure.tue.nl [pure.tue.nl]
- 12. creative-bioarray.com [creative-bioarray.com]
- 13. APPENDIX A: MEASUREMENT OF ACIDITY (pK_A) - ECETOC [ecetoc.org]
- 14. researchgate.net [researchgate.net]
- 15. m.youtube.com [m.youtube.com]
- 16. m.youtube.com [m.youtube.com]
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